

# Technical Support Center: Methyl Imidazo[1,5-a]pyridine-6-carboxylate

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## Compound of Interest

Compound Name: Methyl imidazo[1,5-a]pyridine-6-carboxylate

Cat. No.: B1589493

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This guide provides comprehensive technical support for researchers, scientists, and drug development professionals working with **Methyl imidazo[1,5-a]pyridine-6-carboxylate** (CAS No. 139183-89-4). The information herein is curated to ensure scientific integrity and promote safe and effective experimental practices.

## I. Compound Overview and Key Properties

**Methyl imidazo[1,5-a]pyridine-6-carboxylate** is a heterocyclic organic compound belonging to the imidazopyridine family. These scaffolds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and unique photophysical properties.<sup>[1]</sup> Understanding the fundamental properties of this compound is crucial for its proper handling and use in experimental settings.

Table 1: Physicochemical Properties of **Methyl Imidazo[1,5-a]pyridine-6-carboxylate**

Property	Value	Source
CAS Number	139183-89-4	--INVALID-LINK--[2], --INVALID-LINK--[3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	--INVALID-LINK--[2], --INVALID-LINK--[3]
Molecular Weight	176.17 g/mol	--INVALID-LINK--[2], --INVALID-LINK--[3]
Appearance	Typically a solid powder (color may vary by purity and manufacturer)	Inferred from general knowledge of similar compounds
Purity	≥95% (as specified by suppliers)	--INVALID-LINK--[2]

## II. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

Q1: What are the primary hazards associated with this compound?

A1: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl imidazo[1,5-a]pyridine-6-carboxylate** is classified with the following hazards[3]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Therefore, it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area to avoid exposure.

Q2: What are the recommended storage conditions for this compound?

A2: For long-term stability, **Methyl imidazo[1,5-a]pyridine-6-carboxylate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4] Several suppliers recommend storage at room temperature.[2][5] To prevent degradation, it is crucial to protect the compound from moisture and direct sunlight. Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: A comprehensive PPE strategy is essential for the safe handling of this powdered chemical.[6][7][8] The recommended PPE includes:

- Eye and Face Protection: Chemical safety goggles or a face shield to protect against splashes and airborne particles.[6][8]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are necessary to prevent skin contact.[6][7]
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to prevent inhalation of airborne particles.[6][8]

Q4: How should I properly dispose of waste containing this compound?

A4: Waste containing **Methyl imidazo[1,5-a]pyridine-6-carboxylate** should be treated as hazardous chemical waste.[4][9] Collect all waste material in a clearly labeled, sealed container.[4] Disposal should be carried out through a licensed hazardous waste disposal company in accordance with all federal, state, and local regulations.[9] Do not dispose of this compound down the drain or in general waste.

### III. Troubleshooting Guides

This section provides solutions to potential issues that may arise during experiments involving **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

Problem 1: The compound is not dissolving as expected.

- Possible Cause: Use of an inappropriate solvent. The solubility of imidazopyridine derivatives can vary.
- Troubleshooting Steps:
  - Consult available data: While specific solubility data for this compound is not readily available, imidazopyridine scaffolds often exhibit solubility in organic solvents.
  - Perform a small-scale solubility test: Test the solubility of a small amount of the compound in a range of common laboratory solvents such as dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), methanol, ethanol, and dichloromethane.
  - Consider gentle heating or sonication: These techniques can aid in the dissolution of the compound. However, be mindful of potential degradation at elevated temperatures. Monitor for any color changes that may indicate decomposition.

Problem 2: Inconsistent experimental results or suspected compound degradation.

- Possible Cause: The compound may have degraded due to improper storage or handling. Imidazopyridine esters can be susceptible to hydrolysis, especially in the presence of moisture and acidic or basic conditions.
- Troubleshooting Steps:
  - Verify storage conditions: Ensure the compound has been stored in a tightly sealed container in a dry environment.
  - Assess the appearance of the compound: Any change in color or consistency from the original batch could indicate degradation.
  - Prepare fresh solutions: Whenever possible, prepare solutions fresh for each experiment to minimize the risk of degradation in solution.
  - Analytical verification: If degradation is suspected, verify the purity and integrity of the compound using analytical techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), or Nuclear Magnetic Resonance (NMR) spectroscopy.

## IV. Experimental Protocols

This section outlines key experimental workflows for the safe handling of **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

### Protocol 1: Weighing and Preparing Solutions of Powdered Compound

This protocol is designed to minimize exposure to the powdered form of the compound.[\[10\]](#)[\[11\]](#)

- Preparation:
  - Don all required PPE (lab coat, gloves, safety goggles).
  - Ensure a certified chemical fume hood is operational.
  - Clean the work surface within the fume hood.
- Weighing:
  - Place an analytical balance inside the fume hood if possible. If not, use an exhausted balance enclosure.
  - Tare a clean, dry weighing vessel.
  - Carefully transfer the desired amount of **Methyl imidazo[1,5-a]pyridine-6-carboxylate** to the weighing vessel using a clean spatula. Avoid creating airborne dust.
  - Securely close the stock container immediately after use.
- Solution Preparation:
  - Add the appropriate solvent to the weighing vessel containing the compound.
  - Gently swirl or use a magnetic stirrer to facilitate dissolution. Sonication or gentle warming may be applied if necessary.
  - Once dissolved, transfer the solution to the final reaction vessel or storage container.

## Protocol 2: Handling a Small Spill

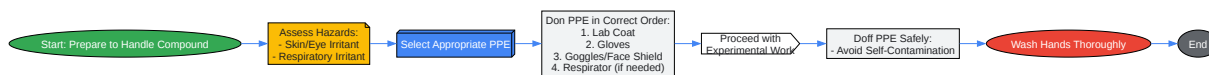
This protocol outlines the steps for safely cleaning up a small spill of the powdered compound.

[4]

- Immediate Actions:
  - Alert others in the immediate vicinity.
  - If outside a fume hood, evacuate the area and prevent re-entry.
- Cleanup Procedure:
  - Wear appropriate PPE, including respiratory protection.
  - Gently cover the spill with an inert absorbent material, such as sand or vermiculite, to prevent the powder from becoming airborne.
  - Carefully sweep the absorbed material into a designated hazardous waste container. Avoid creating dust.
  - Decontaminate the spill area with a suitable solvent and wipe clean with absorbent pads.
  - Place all contaminated materials (absorbent, wipes, gloves) into the hazardous waste container.
- Final Steps:
  - Seal and label the hazardous waste container.
  - Wash hands thoroughly after the cleanup is complete.

## V. Visualizations

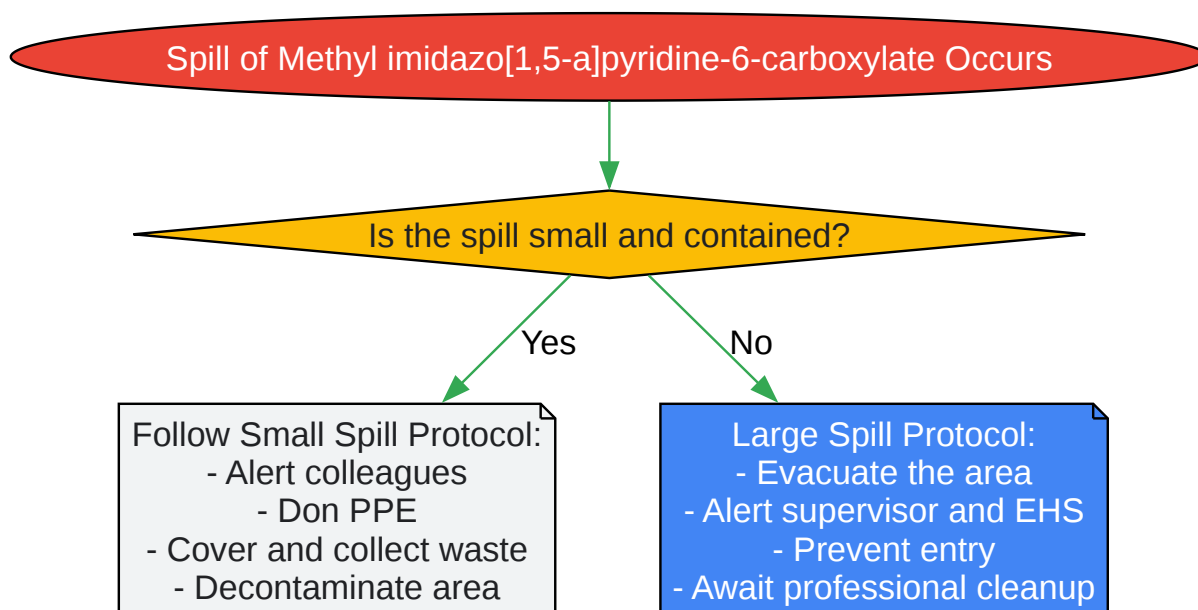
### Diagram 1: Personal Protective Equipment (PPE) Workflow



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Caption: A workflow diagram illustrating the correct selection and use of PPE.

## Diagram 2: Spill Response Decision Tree



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Caption: A decision tree for responding to a chemical spill.

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